

Application Notes and Protocols for Mps1-IN-1 (Mps1-IN-8)

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Compound of Interest

Compound Name: Mps1-IN-8

Cat. No.: B12387436

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A Selective Inhibitor of Monopolar Spindle 1 (Mps1) Kinase

These application notes provide detailed information on the solubility and preparation of Mps1-IN-1 for experimental use. The protocols and data presented are intended for researchers, scientists, and drug development professionals working with this compound. It is important to note that literature primarily refers to this compound as Mps1-IN-1.

Chemical Properties and Solubility

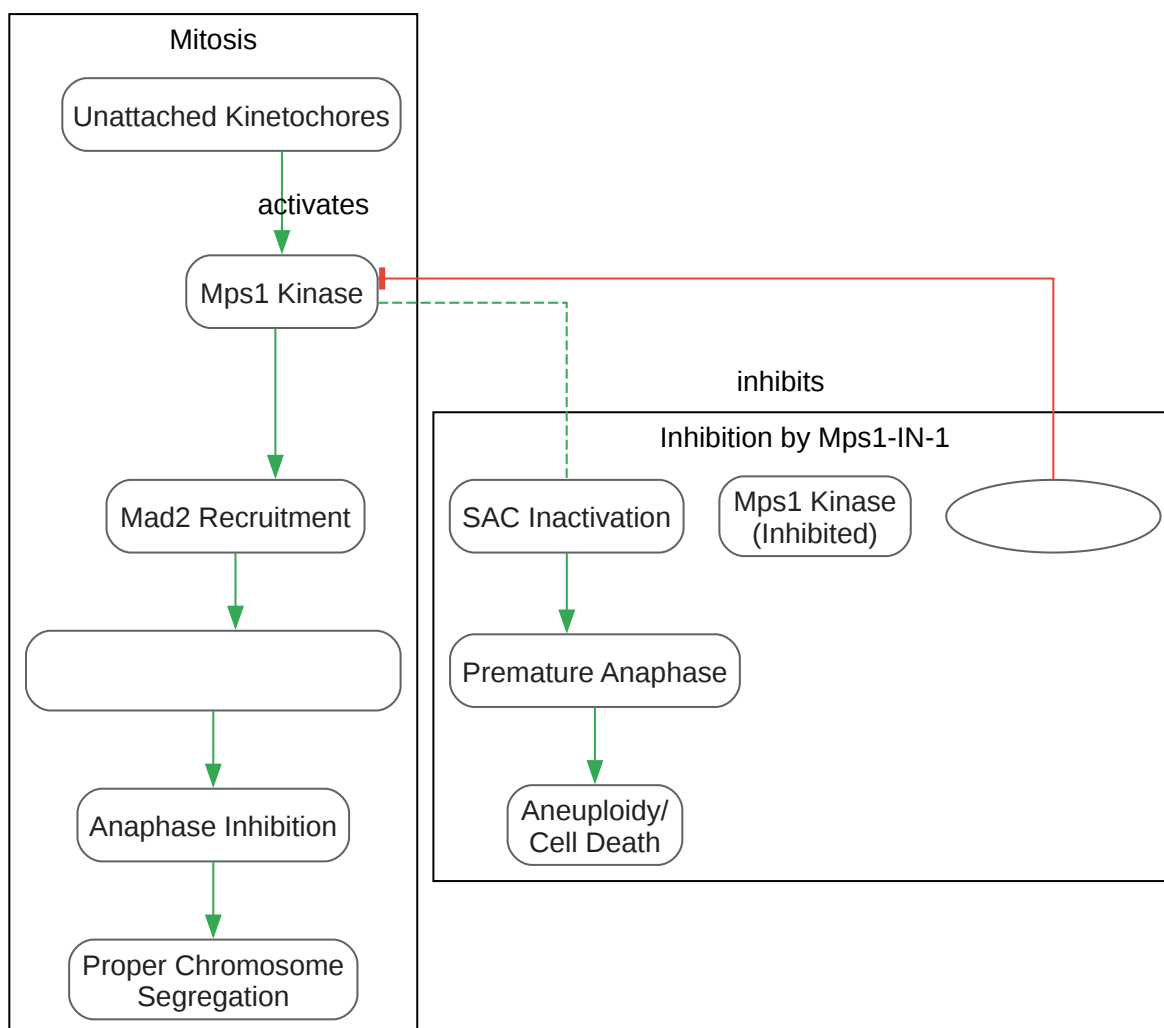
Mps1-IN-1 is a potent and selective ATP-competitive inhibitor of Monopolar spindle 1 (Mps1) kinase.^[1] Understanding its solubility is critical for the design and reproducibility of in vitro and in vivo experiments.

Property	Value	Source
Molecular Weight	535.66 g/mol	^[1] ^[2]
Solubility in DMSO	30 mg/mL	^[2]
Solubility in DMF	50 mg/mL	^[2]
Solubility in DMF:PBS (pH 7.2) (1:9)	0.1 mg/mL	^[2]

Note: The dihydrochloride salt of Mps1-IN-1 has a molecular weight of 608.58 g/mol .^[3]

Mechanism of Action

Mps1 is a crucial protein kinase that plays a central role in the Spindle Assembly Checkpoint (SAC), a major cell cycle control mechanism that ensures the proper segregation of chromosomes during mitosis.^[4] Mps1-IN-1 selectively inhibits Mps1 kinase with an IC₅₀ of 367 nM.^{[1][3]} This inhibition disrupts the recruitment of the checkpoint protein Mad2 to the kinetochores, leading to a failure of the SAC and premature exit from mitosis.^[5] This can result in mis-segregation of chromosomes and ultimately, cell death, making Mps1 an attractive target in cancer therapy.^{[4][6]}



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Mps1 signaling pathway and its inhibition by Mps1-IN-1.

Experimental Protocols

Preparation of Stock Solutions

Accurate preparation of stock solutions is the first step towards reliable experimental results. Due to its high solubility, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of Mps1-IN-1.

Materials:

- Mps1-IN-1 powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} \times 535.66 \text{ g/mol} \times \text{Volume (L)}$$
For 1 mL of a 10 mM stock, you will need 5.36 mg of Mps1-IN-1.
- Dissolution: Carefully weigh the Mps1-IN-1 powder and add it to a sterile tube. Add the calculated volume of DMSO.
- Solubilization: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (weeks to months) or -80°C for long-term storage (months to years).

Preparation of Working Solutions for Cell-Based Assays

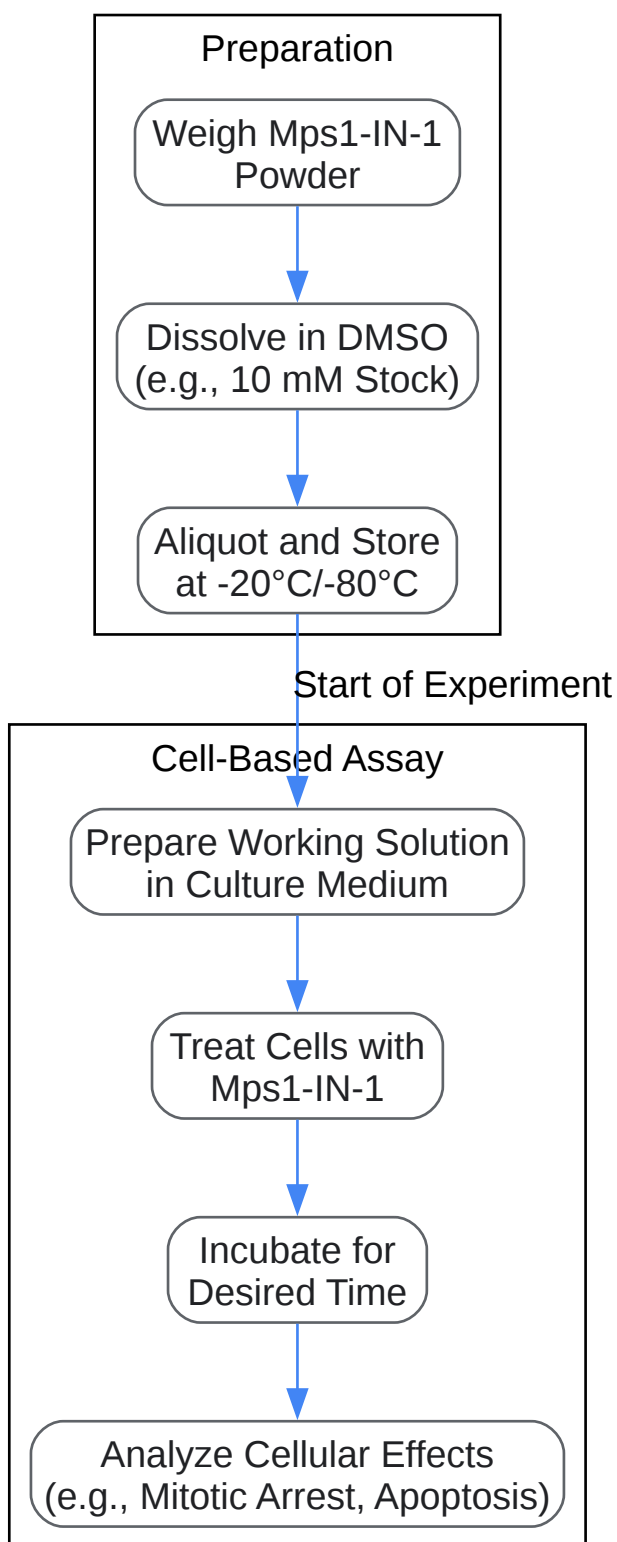
For cell-based assays, the concentrated DMSO stock solution must be diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).

Materials:

- 10 mM Mps1-IN-1 stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes

Procedure:

- **Serial Dilution:** Perform serial dilutions of the 10 mM stock solution in pre-warmed cell culture medium to achieve the desired final concentration. For example, to make a 10 μ M working solution, you can perform a 1:1000 dilution of the 10 mM stock.
- **Mixing:** Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing, which can cause protein denaturation in the medium.
- **Application to Cells:** Add the prepared working solution to your cell culture plates. For control wells, add an equivalent volume of cell culture medium containing the same final concentration of DMSO.



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General experimental workflow for Mps1-IN-1.

Considerations for In Vivo Experiments

For in vivo studies, the formulation of Mps1-IN-1 is critical due to its poor aqueous solubility. While specific in vivo formulation details for Mps1-IN-1 are not readily available in the provided search results, a common approach for similar hydrophobic compounds involves the use of vehicles such as a mixture of DMSO, Cremophor EL, and saline, or polyethylene glycol (PEG) and saline. It is imperative to perform pilot studies to determine the maximum tolerated dose and to assess the solubility and stability of the chosen formulation.

Summary of Experimental Concentrations

The effective concentration of Mps1-IN-1 can vary depending on the cell line and the specific experimental endpoint.

Assay Type	Cell Line	Concentration	Observed Effect	Source
In Vitro Kinase Assay	-	IC50 = 367 nM	Inhibition of Mps1 kinase activity	[1][3]
Mad2 Recruitment Assay	PtK2	10 μ M	Disruption of Mad2 recruitment to kinetochores	[5]
Mitotic Phenotype Analysis	U2OS	Not specified	Increased frequency of multipolar mitosis	[3]

These notes are intended to serve as a guide. Researchers should always consult the primary literature and perform their own optimization experiments to determine the most suitable conditions for their specific experimental system.

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